

# "Ethyl 6-chloro-5-nitronicotinate" commercial availability and suppliers

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## Compound of Interest

Compound Name: Ethyl 6-chloro-5-nitronicotinate

Cat. No.: B169116

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An In-depth Technical Guide to **Ethyl 6-chloro-5-nitronicotinate** for Researchers and Drug Development Professionals

## Abstract

**Ethyl 6-chloro-5-nitronicotinate** is a substituted pyridine derivative of significant interest in medicinal chemistry and pharmaceutical research. Its unique structural features, comprising a chlorine atom, a nitro group, and an ethyl ester on the pyridine ring, make it a versatile building block for the synthesis of a wide array of more complex molecules. This guide provides a comprehensive overview of its commercial availability, key suppliers, and fundamental technical information relevant to its application in research and development. While its direct applications are not as extensively documented as its methyl counterpart, this document aims to equip researchers with the necessary information to source and utilize this important chemical intermediate.

## Introduction: The Role of Substituted Pyridines in Drug Discovery

The pyridine scaffold is a ubiquitous feature in a vast number of pharmaceuticals and bioactive molecules. The incorporation of various substituents onto the pyridine ring allows for the fine-tuning of a molecule's physicochemical properties, such as its lipophilicity, electronic distribution, and metabolic stability. This, in turn, can profoundly influence its pharmacokinetic and pharmacodynamic profile. Halogenated and nitrated pyridines, in particular, serve as key

intermediates in the synthesis of drugs targeting a range of therapeutic areas. Chlorine-containing drugs, for instance, are prevalent in the market, with over 250 approved by the FDA. [1] The presence of a chlorine atom can enhance membrane permeability and metabolic stability, while a nitro group can be a precursor for an amino group, opening up a plethora of synthetic possibilities.

**Ethyl 6-chloro-5-nitronicotinate** (CAS No. 171876-22-5) belongs to this important class of chemical building blocks. Its structure is primed for nucleophilic substitution at the 6-position and reduction of the nitro group, making it a valuable starting material for the synthesis of novel pharmaceutical candidates.

## Commercial Availability and Sourcing

The accessibility of starting materials is a critical factor in the planning and execution of research projects. **Ethyl 6-chloro-5-nitronicotinate** is available from a number of chemical suppliers, though it may not be as commonly stocked as its methyl analog, **Methyl 6-chloro-5-nitronicotinate**. Researchers should anticipate potential lead times for delivery.

Below is a summary of known suppliers for **Ethyl 6-chloro-5-nitronicotinate**. It is recommended to contact these suppliers directly for the most up-to-date information on stock, purity, and pricing.

| Supplier    | Product Name                                | CAS Number  | Purity | Available Quantities | Notes  |
|-------------|---|-------------|--------|----------------------|--|
| AiFChem     | Ethyl 6-chloro-5-nitronicotinate            | 171876-22-5 | 97%    | 5 g, 10 g            | In stock as of early 2026. <a href="#">[2]</a>   |
| ChemUnivers | ETHYL 6-CHLORO-5-NITRONICOTINATE            | 171876-22-5 | -      | -                    | Quote request required. <a href="#">[3]</a>  |
| BLD Pharm   | Ethyl 6-chloro-5-hydroxy-2-methylnicotinate | N/A         | -      | -                    | Note: This is a related but different compound. Included for awareness of similar structures from this supplier. <a href="#">[4]</a> |

Note: The commercial availability and specifications are subject to change. Always verify with the supplier before ordering.

## Physicochemical Properties and Safety Considerations

While a comprehensive, experimentally-derived dataset for **Ethyl 6-chloro-5-nitronicotinate** is not readily available in public literature, we can infer some of its properties based on its structure and data from its close analog, **Methyl 6-chloro-5-nitronicotinate**.

Inferred Properties:

- Molecular Formula:  $C_8H_7ClN_2O_4$

- Molecular Weight: 230.61 g/mol
- Appearance: Likely a solid at room temperature.
- Solubility: Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone.

#### Safety and Handling:

No specific safety data sheet (SDS) for **Ethyl 6-chloro-5-nitronicotinate** was found in the initial search. However, based on the SDS for the closely related **Methyl 6-chloro-5-nitronicotinate**, the following precautions should be taken:

- Hazard Statements: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[5\]](#)[\[6\]](#)
- Precautionary Statements:
  - Wear protective gloves, protective clothing, eye protection, and face protection.[\[5\]](#)[\[7\]](#)
  - Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[5\]](#)[\[7\]](#)
  - Use only outdoors or in a well-ventilated area.[\[5\]](#)[\[7\]](#)
  - IF ON SKIN: Wash with plenty of soap and water.[\[6\]](#)[\[7\]](#)
  - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[6\]](#)[\[7\]](#)
  - Store in a well-ventilated place. Keep container tightly closed.[\[7\]](#)[\[8\]](#)

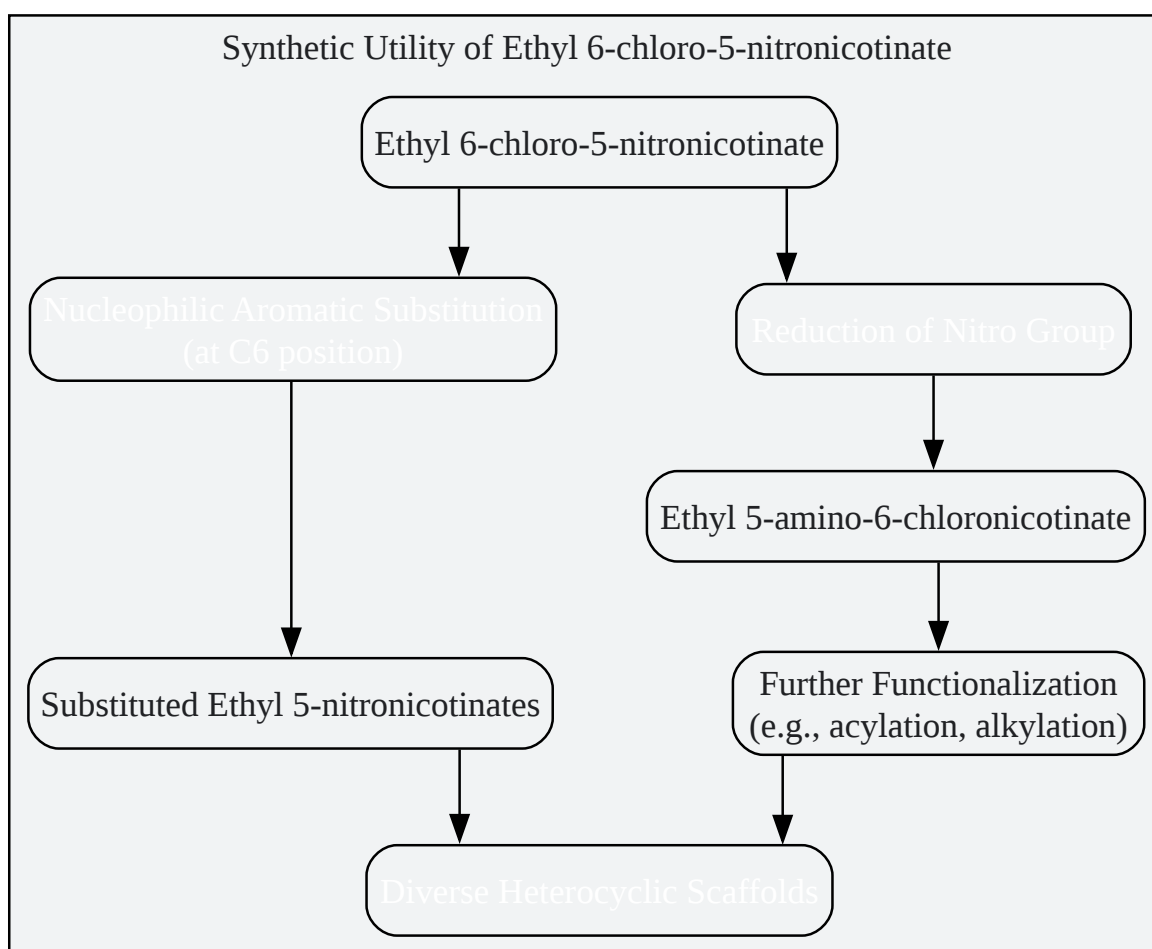
Always consult the specific Safety Data Sheet provided by the supplier before handling any chemical.

## Synthetic Pathways and Applications

The synthetic utility of **Ethyl 6-chloro-5-nitronicotinate** lies in its potential for derivatization. The pyridine ring is activated towards nucleophilic aromatic substitution at the 6-position due to

the electron-withdrawing effects of the nitro group and the ester. The nitro group itself can be readily reduced to an amino group, which can then be further functionalized.

A general synthetic workflow utilizing a similar substrate, **Methyl 6-chloro-5-nitronicotinate**, involves the reduction of the nitro group to an amine. For example, using tin(II) chloride in methanol, **Methyl 6-chloro-5-nitronicotinate** can be converted to Methyl 5-amino-6-chloronicotinate.[9] This transformation is a common strategy in the synthesis of various heterocyclic compounds.



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